

# Application Notes and Protocols for Dyeing Leather with Acid Brown 348

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## Compound of Interest

Compound Name: Acid Brown 348

Cat. No.: B13734016

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Acid Brown 348** is a trisazo anionic dyestuff used in the leather and textile industries to achieve brown colorations.[1] Its application to leather is a well-established practice, valued for producing shades with good fastness properties.[2] The fundamental principle of dyeing leather with acid dyes, such as **Acid Brown 348**, involves an ionic interaction between the negatively charged sulfonic acid groups ( $-\text{SO}_3^-$ ) of the dye molecule and the positively charged (cationic) amino groups ( $-\text{NH}_3^+$ ) present on the collagen fibers of the leather. This electrostatic attraction is facilitated in an acidic environment, which promotes the protonation of the amino groups, leading to the fixation of the dye onto the substrate.[3][4]

This document provides comprehensive application notes and detailed experimental protocols for the use of **Acid Brown 348** in a research context for dyeing chrome-tanned leather. It also includes quantitative data for key process parameters and safety guidelines.

## Quantitative Data

The following tables provide a summary of the physicochemical properties of **Acid Brown 348** and the recommended parameters for the leather dyeing process. These values serve as a baseline and may require optimization depending on the specific leather substrate and desired outcome.

Table 1: Physicochemical Properties of **Acid Brown 348**

Property	Value
C.I. Name	Acid Brown 348[1]
CAS Number	72827-72-6[5]
Chemical Class	Trisazo Dye[1]
Physical Appearance	Brown Powder[5]
Hue	Dull Reddish Brown[5]
Solubility	Soluble in water[5]
Purity	>98%[5]

Table 2: Recommended Dyeing Parameters for Chrome-Tanned Leather

Parameter	Recommended Range/Value
Dye Concentration (% owf)	1.0 - 5.0%[4]
Liquor Ratio	10:1 - 20:1
Initial pH	5.0 - 6.0[6]
Dyeing Temperature	50 - 60°C[6]
Dyeing Duration	60 - 90 minutes[7]
Fixation pH	3.5 - 4.0[7]
Fatliquor Concentration (% owf)	3 - 10%[8]

% owf: on the weight of wet leather

Table 3: Illustrative Fastness Properties of Acid Dyes on Leather

Fastness Property	Test Method	Typical Rating (Grey Scale)
Light Fastness	IUF 402	4-5[9]
Wash Fastness	IUF 423	3-4[10]
Dry Rubbing Fastness	ISO 105-X12	4-5[10]
Wet Rubbing Fastness	ISO 105-X12	3-4[10]

Note: The fastness ratings provided are typical for acid dyes on leather and should be experimentally verified for **Acid Brown 348**.

## Experimental Protocols

### Materials and Reagents

- Dye: **Acid Brown 348** powder
- Substrate: Chrome-tanned leather
- Wetting Agent: Non-ionic surfactant
- Levelling Agent: Anionic leveling agent suitable for acid dyes
- pH Adjustment: Formic acid (85%), Sodium formate, Sodium bicarbonate
- Fatliquor: A suitable anionic fatliquoring agent (e.g., sulfated oil-based)
- Water: Deionized or distilled
- Equipment: Laboratory-scale dyeing drum, water bath for temperature control, pH meter, standard glassware, and personal protective equipment (PPE).

### Dye Stock Solution Preparation

- Accurately weigh the required amount of **Acid Brown 348** powder.
- Make a paste by adding a small volume of hot (approximately 80°C) deionized water and mixing thoroughly.

- Gradually add more hot water while stirring continuously until the dye is fully dissolved to the desired concentration (e.g., 1% w/v).

## Leather Dyeing and Fatliquoring Protocol

The following protocol is a general procedure for dyeing chrome-tanned leather in a laboratory setting. All percentages are based on the wet weight of the leather.

- Washing and Neutralization:
  - Wash the chrome-tanned leather with water (200% owf) at 35-40°C for 15-20 minutes. Drain the float.
  - In a new float (150% owf) at 35-40°C, add 1-2% sodium formate and 0.5-1% sodium bicarbonate. Run for 45-60 minutes to achieve a uniform pH of 5.0-6.0 throughout the cross-section of the leather.<sup>[4]</sup> This step is crucial for ensuring even dye penetration.
  - Drain the neutralization bath and wash the leather thoroughly with water.
- Dyeing:
  - Prepare the dye bath with a liquor ratio of 10:1 to 20:1 at 40°C.
  - Add 0.5-1.0% of a suitable leveling agent to the bath and run for 10 minutes to ensure its even distribution.
  - Add the pre-dissolved **Acid Brown 348** solution (1.0 - 5.0% owf) to the dye bath.
  - Raise the temperature to 50-60°C and maintain for 60-90 minutes, allowing for dye penetration and exhaustion.<sup>[6][7]</sup>
- Fixation:
  - To fix the dye, gradually add 1-3% formic acid (diluted 1:10 with water) in two or three portions over a period of 30 minutes. This will lower the pH of the dye bath to the target range of 3.5-4.0.<sup>[11]</sup>
  - Continue running the drum for an additional 20-30 minutes to ensure complete fixation.

- Rinsing:
  - Drain the dye bath.
  - Rinse the leather with warm water (approximately 40°C) until the rinsing water is clear.
- Fatliquoring:
  - Prepare a new bath with a 10:1 liquor ratio at 50-60°C.
  - Add 3-10% of a suitable fatliquoring agent to create a stable emulsion.[8]
  - Introduce the dyed leather into the fatliquoring bath and run for 45-60 minutes to ensure thorough penetration of the oils.
  - Drain the fatliquor bath and rinse the leather with warm water.
- Drying and Finishing:
  - The leather is now ready for drying (e.g., air-drying, vacuum drying) and subsequent mechanical finishing processes.

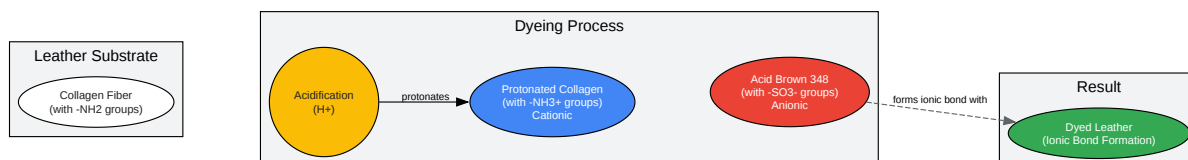
## Safety and Handling Precautions

- Always handle **Acid Brown 348** powder in a well-ventilated area or under a fume hood to minimize inhalation.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with copious amounts of water.
- For detailed toxicological and ecological information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.

## Visual Diagrams

## Mechanism of Acid Dye Binding to Leather

The diagram below illustrates the fundamental chemical interaction responsible for the dyeing of leather with **Acid Brown 348**.

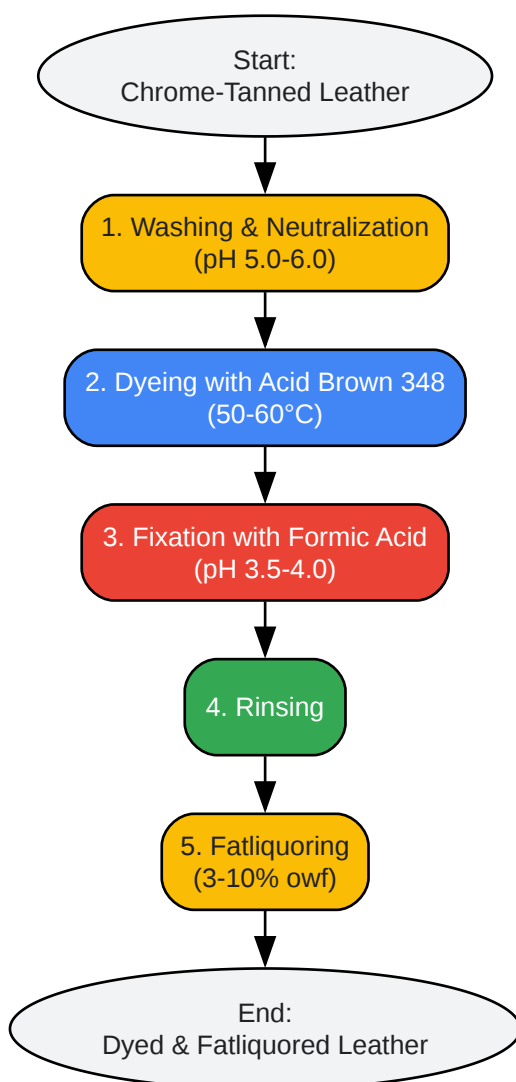


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Caption: Ionic interaction between **Acid Brown 348** and leather collagen.

## Experimental Workflow

The following flowchart provides a step-by-step overview of the experimental procedure for dyeing leather with **Acid Brown 348**.



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Caption: Workflow for leather dyeing and post-treatment.

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